

# dioctyl phosphate storage conditions

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## Compound Focus: Dioctyl phosphate

CAS No.: 3115-39-7

Cat. No.: S585415

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## Storage & Handling Specifications

The table below summarizes the essential storage conditions and handling precautions for dioctyl hydrogen phosphate as per the safety data sheet [1].

Parameter	Specification
General Condition	Store in a tightly closed container in a dry, cool, and well-ventilated place [1].
Incompatibilities	Store apart from foodstuff containers or incompatible materials (specific incompatible materials not listed) [1].
Exposure Controls	Ensure adequate ventilation and handle in accordance with good industrial hygiene and safety practice [1].
Handling Precautions	Avoid dust formation, breathing vapors, and contact with skin and eyes. Use non-sparking tools and personal protective equipment [1].

## Hazards and Safety Equipment

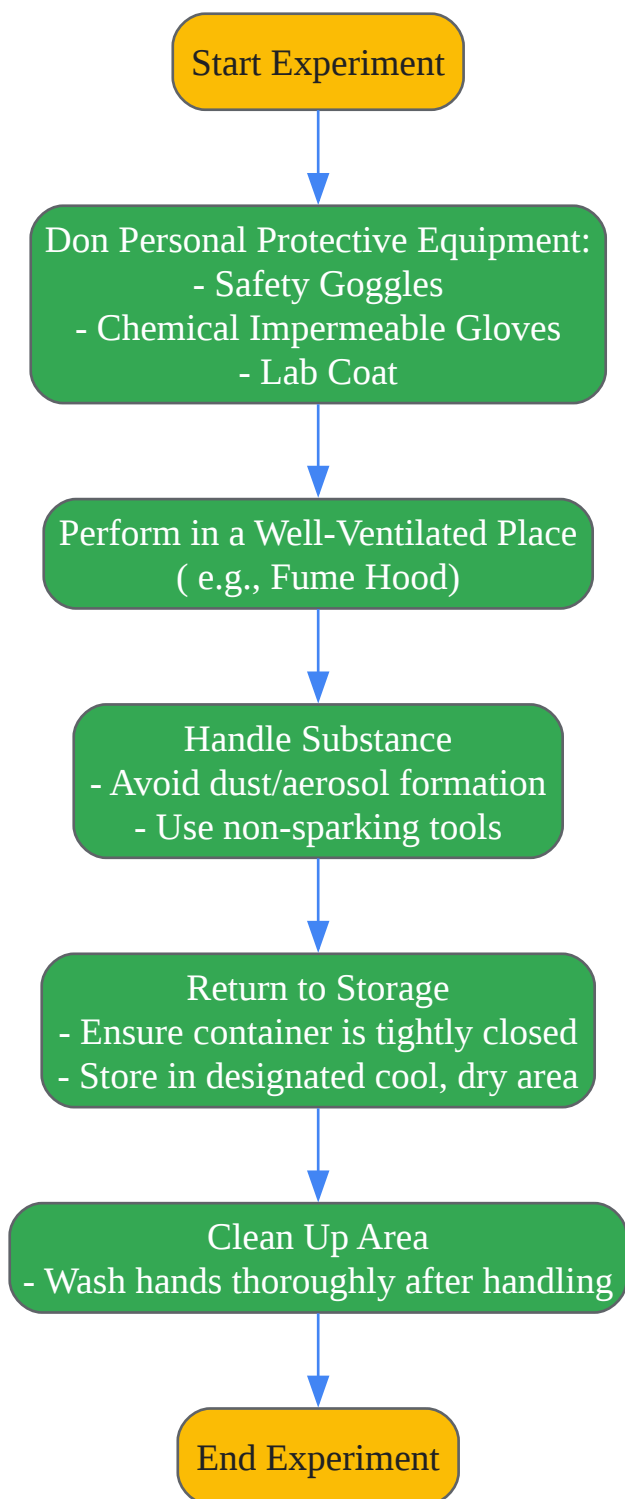
This substance is classified as causing **severe skin burns and eye damage** (Skin corrosion, Category 1B) [1]. The signal word on the label is "**Danger**" [1].

Safety Aspect	Requirement
<b>Personal Protective Equipment (PPE)</b>	Wear tightly fitting safety goggles, chemical impermeable gloves (fire/flame resistant and impervious clothing are also recommended), and a full-face respirator if exposure limits are exceeded or irritation occurs [1].

| **First Aid** | **Inhalation:** Move to fresh air, seek medical attention. **Skin contact:** Take off contaminated clothing, wash with soap and water, consult a doctor. **Eye contact:** Rinse cautiously with water for several minutes, remove contact lenses if possible, continue rinsing, consult a doctor [1]. |

## Experimental Workflow for Safe Handling

The following diagram outlines the key steps for safely handling dioctyl hydrogen phosphate in a laboratory setting, based on the identified hazards and precautions.



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## Frequently Asked Questions (FAQs)

**Q1: What is the most critical hazard to be aware of when working with dioctyl hydrogen phosphate?**

**A1:** The primary hazard is its potential to cause **severe skin burns and eye damage**. Appropriate personal protective equipment (PPE) is essential to prevent contact [1].

**Q2: What should I do if I get some of the substance on my skin during an experiment?** **A2:** Immediately **take off contaminated clothing** and **wash the affected skin with soap and plenty of water**. It is crucial to **consult a doctor** for professional evaluation [1].

**Q3: Are there any specific conditions that would make storing this chemical unsafe?** **A3:** The safety data sheet advises storing away from food products and incompatible materials. While specific incompatibilities are not listed, general best practice is to store it separately from strong bases, oxidizers, and other reactive substances. The container must be kept tightly closed to exclude moisture and prevent spills [1].

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## References

1. dioctyl hydrogen phosphate - Safety Data Sheet [chemicalbook.com]

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